

Ethyl Cyclopropylcarboxylate-d5 (Major) proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl Cyclopropylcarboxylate-d5
(Major)

Cat. No.: B586708

[Get Quote](#)

Proper Disposal of Ethyl Cyclopropylcarboxylate-d5 (Major)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential guidance for the safe and compliant disposal of Ethyl Cyclopropylcarboxylate-d5. The procedures outlined are based on the safety data for the non-deuterated analog, Ethyl Cyclopropylcarboxylate, as compounds enriched with stable isotopes like deuterium (d5) do not require additional disposal precautions beyond those for the parent compound.^[1] However, given the value of deuterated compounds, recycling should be considered as a primary option.

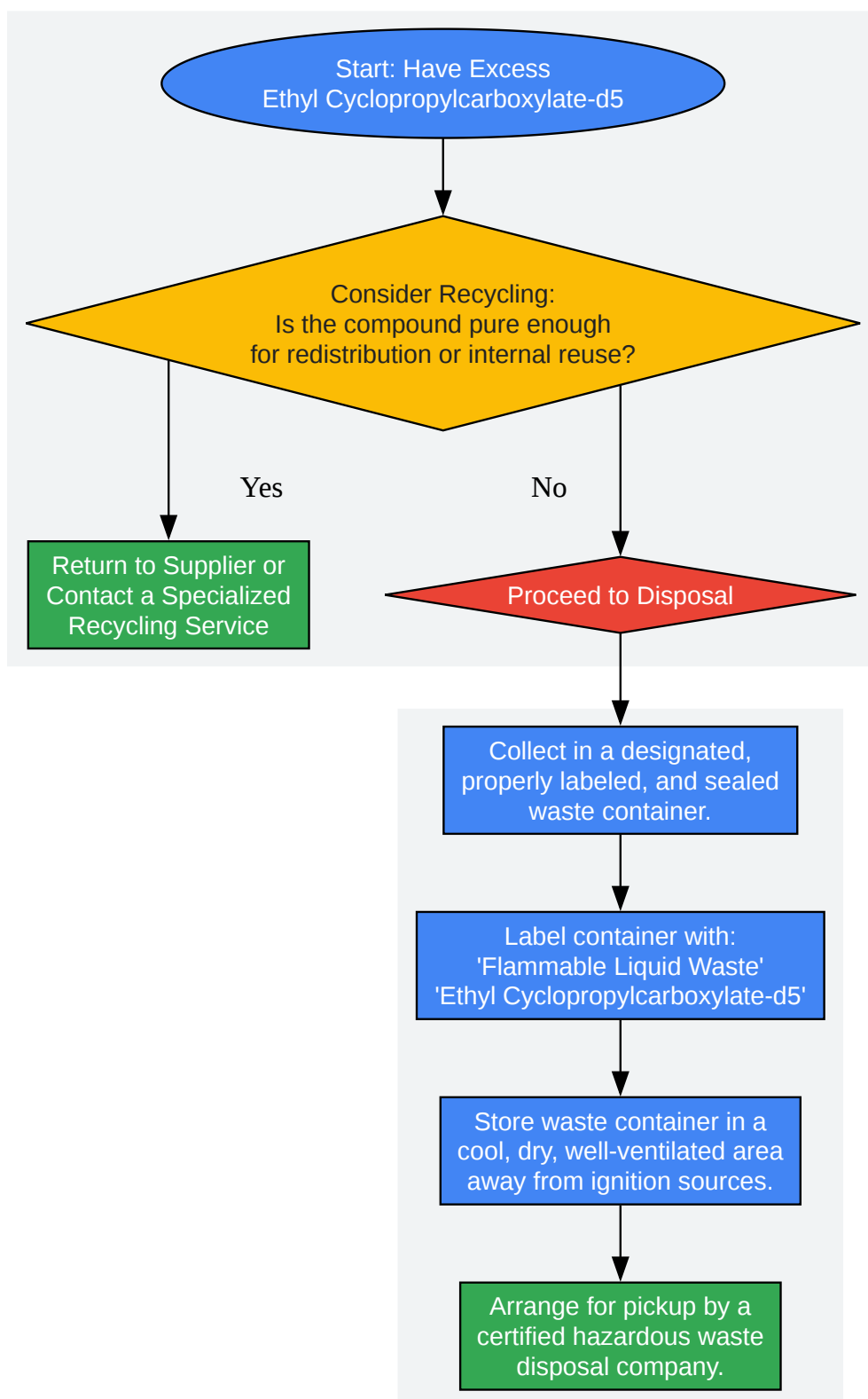
Key Safety and Hazard Information

Ethyl Cyclopropylcarboxylate is classified as a highly flammable liquid and vapor.^[2] It is crucial to handle this compound in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.^{[3][4]} Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

Property	Value	Source
Physical State	Liquid	[3]
Appearance	Light yellow	[3]
Boiling Point/Range	129 - 133 °C / 264.2 - 271.4 °F @ 760 mmHg	[3]
Flash Point	18 °C / 64.4 °F	[3]
Vapor Density	3.94	[3]
Specific Gravity	0.960	[3]
Incompatible Materials	Acids, Bases, Strong oxidizing agents, Strong reducing agents	[3]

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper handling and disposal of Ethyl Cyclopropylcarboxylate-d5.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the handling and disposal of Ethyl Cyclopropylcarboxylate-d5.

Step-by-Step Disposal Protocol

If recycling is not a viable option, follow these steps for the disposal of Ethyl Cyclopropylcarboxylate-d5:

- **Personal Protective Equipment (PPE):** Before handling the waste, ensure you are wearing appropriate PPE, including chemical-resistant gloves, safety goggles, and a flame-retardant lab coat.
- **Waste Collection:**
 - Collect the waste Ethyl Cyclopropylcarboxylate-d5 in a designated and compatible waste container. The container should be made of a material that will not react with the chemical.
 - Ensure the container is properly sealed to prevent leaks and the escape of flammable vapors.
- **Labeling:**
 - Clearly label the waste container with the full chemical name: "Ethyl Cyclopropylcarboxylate-d5".
 - Include prominent hazard warnings, such as "Flammable Liquid" and any other applicable hazard symbols.
- **Storage:**
 - Store the sealed waste container in a designated hazardous waste storage area.
 - This area must be cool, dry, and well-ventilated.^[3]
 - Crucially, the storage location must be away from all sources of heat, sparks, and open flames.^[3]^[4]
 - Ensure the storage area is secure and only accessible to authorized personnel.
- **Final Disposal:**

- Dispose of the contents and the container in accordance with all local, regional, and national regulations.[3][5]
- This typically involves arranging for collection by a licensed hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or with general laboratory trash.

By adhering to these procedures, you will ensure the safe and environmentally responsible disposal of Ethyl Cyclopropylcarboxylate-d5, safeguarding both laboratory personnel and the wider environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. moravek.com [moravek.com]
- 2. Ethyl cyclopropanecarboxylate | C6H10O2 | CID 78351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. airgas.com [airgas.com]
- To cite this document: BenchChem. [Ethyl Cyclopropylcarboxylate-d5 (Major) proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b586708#ethyl-cyclopropylcarboxylate-d5-major-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com